

# 1H NMR and mass spectrometry data of 2-Amino-5-bromo-4-methylpyridine

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## Compound of Interest

Compound Name: 2-Amino-5-bromo-4-methylpyridine

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An In-depth Technical Guide to the <sup>1</sup>H NMR and Mass Spectrometry Data of **2-Amino-5-bromo-4-methylpyridine**

This guide provides a comprehensive overview of the analytical data for **2-Amino-5-bromo-4-methylpyridine**, a key intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.<sup>[1]</sup> The document is intended for researchers, scientists, and professionals in drug development, offering detailed spectral data, experimental protocols, and workflow visualizations.

## Compound Overview

Structure: **2-Amino-5-bromo-4-methylpyridine** Molecular Formula: C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub><sup>[2]</sup> Molecular Weight: 187.04 g/mol <sup>[2]</sup> CAS Number: 98198-48-2<sup>[2]</sup>

The molecule features a pyridine ring substituted with an amino group at the 2-position, a bromine atom at the 5-position, and a methyl group at the 4-position.<sup>[3]</sup> This combination of functional groups provides a versatile scaffold for various chemical transformations.<sup>[1]</sup>

## <sup>1</sup>H NMR Spectroscopic Data

The <sup>1</sup>H NMR spectrum provides detailed information about the proton environment in the molecule. The data presented below was acquired in deuterated chloroform (CDCl<sub>3</sub>).

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
8.078	Singlet	1H	H-6 (Pyridine)
6.406	Singlet	1H	H-3 (Pyridine)
4.481	Singlet	2H	-NH <sub>2</sub> (Amino)
2.277	Singlet	3H	-CH <sub>3</sub> (Methyl)

Data sourced from  
patent  
CN201410406851.[4]

## Mass Spectrometry Data

Mass spectrometry confirms the molecular weight and can offer insights into the compound's structure through fragmentation analysis. The data below is consistent with Electrospray Ionization (ESI), a soft ionization technique.

m/z Value	Ion	Description
188	[M+H] <sup>+</sup>	Protonated molecular ion
186/188	[M] <sup>+</sup>	Molecular ion (with isotopic pattern for Br)

The [M+H]<sup>+</sup> value of 188 is reported.[4] The molecular ion M<sup>+</sup> would show a characteristic isotopic pattern due to the presence of bromine isotopes (<sup>79</sup>Br and <sup>81</sup>Br) at approximately a 1:1 ratio.

## Experimental Protocols

Detailed methodologies are crucial for the reproduction and verification of analytical data.

## <sup>1</sup>H NMR Spectroscopy Protocol

A standard protocol for acquiring the <sup>1</sup>H NMR spectrum of pyridine derivatives is as follows:

- **Sample Preparation:** 5-10 mg of **2-Amino-5-bromo-4-methylpyridine** is dissolved in approximately 0.6-0.7 mL of a suitable deuterated solvent, such as Chloroform-d (CDCl<sub>3</sub>), in a clean NMR tube.<sup>[5][6]</sup>
- **Instrumentation:** A 400 MHz or higher field NMR spectrometer is recommended for optimal resolution.<sup>[6]</sup>
- **Data Acquisition:** A standard one-dimensional proton spectrum is acquired. Key parameters include a spectral width of -2 to 12 ppm and 16-64 scans, depending on the sample concentration.<sup>[6]</sup>
- **Data Processing:** The acquired Free Induction Decay (FID) is processed using a Fourier transform, followed by phase and baseline corrections. The signals are then integrated to determine the relative number of protons.<sup>[5]</sup>

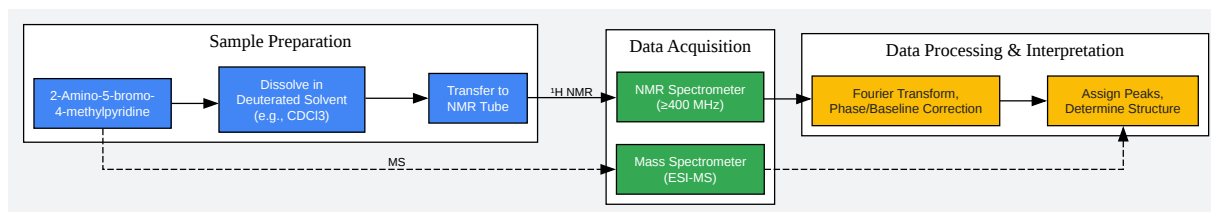
## Mass Spectrometry Protocol (ESI-MS)

Electrospray Ionization (ESI) is well-suited for determining the molecular weight of polar compounds like **2-Amino-5-bromo-4-methylpyridine**.

- **Sample Preparation:** The sample is dissolved in a suitable volatile solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.<sup>[5]</sup>
- **Ionization Method:** Electrospray Ionization (ESI) is used, which is a soft ionization technique that typically produces a protonated molecule [M+H]<sup>+</sup>, making it ideal for molecular weight determination.<sup>[5]</sup>
- **Mass Analyzer:** A quadrupole, Time-of-Flight (TOF), or Orbitrap mass analyzer can be used. High-resolution instruments like TOF or Orbitrap can provide highly accurate mass measurements for elemental formula determination.<sup>[5]</sup>
- **Analysis:** The sample solution is infused directly into the mass spectrometer. The resulting mass spectrum plots ion abundance against the mass-to-charge ratio (m/z).<sup>[5]</sup>

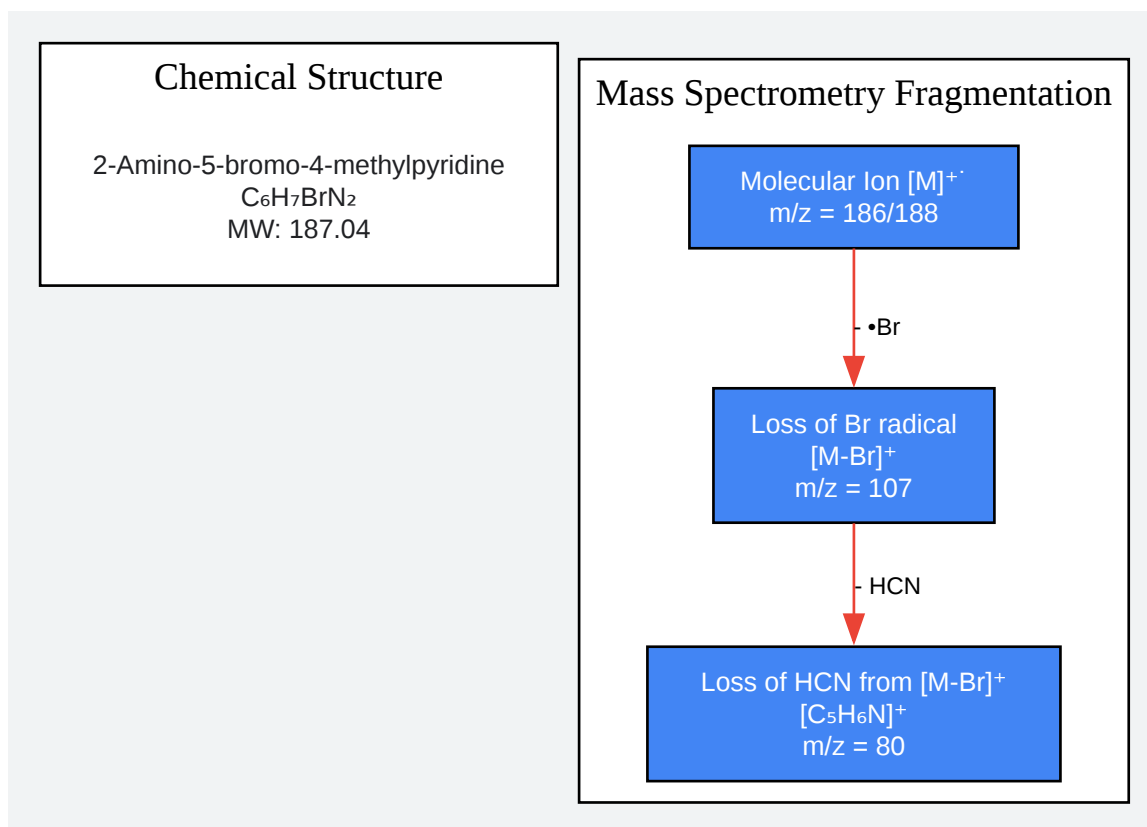
## Visualized Workflows and Structures

Diagrams are provided to illustrate the analytical workflow and the chemical structure with its potential mass spectrometric fragmentation.



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Caption: General experimental workflow for NMR and MS analysis.



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Caption: Structure and potential EI fragmentation pathway.

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## References

- 1. Role Of Synthesis Intermediate 2-Amino-5-Bromo-4-Methylpyridine [hqsqchem.com]
- 2. 2-Amino-5-bromo-4-methylpyridine | C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub> | CID 817695 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. m.indiamart.com [m.indiamart.com]
- 4. Page loading... [wap.guidechem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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